

Epivogeloside (C₁₇H₂₄O₁₀): Technical Monograph & Isolation Guide

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Compound of Interest

Compound Name: *Epivogeloside*

Cat. No.: *B174188*

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Executive Summary

Epivogeloside (C₁₇H₂₄O₁₀) is a secologanin-derived iridoid glycoside, distinctively characterized by its specific stereochemistry at the C-7 position. Predominantly isolated from *Neolamarckia cadamba* (syn. *Anthocephalus cadamba*) and various *Lonicera* species, it represents a critical metabolic branch point in the biosynthesis of monoterpenoid indole alkaloids. Unlike its isomer vogeloside, **epivogeloside** exhibits a unique lactonization profile that influences its solubility, stability, and interaction with biological targets.

This guide provides a rigorous technical framework for the extraction, purification, and structural validation of **epivogeloside**, designed for researchers requiring high-purity isolates for pharmacological screening.

Part 1: Chemical Architecture & Stereochemical Logic

Structural Identity

Epivogeloside belongs to the seco-iridoid class. Its core structure is formed by the oxidative cleavage of the cyclopentane ring of loganin, followed by recyclization.

- Molecular Formula: C₁₇H₂₄O₁₀[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 388.37 g/mol
- Key Structural Motif: A fused bicyclic lactone-pyran system conjugated with a -D-glucopyranosyl moiety.
- Stereochemical Criticality: The distinction between Vogeloside and **Epivogeloside** lies in the configuration at C-7. While secologanin possesses an aldehyde at C-7, vogeloside and **epivogeloside** are formed via the oxidation of this aldehyde to a carboxylic acid, which then lactonizes with the hydroxyl group at C-6 (or hemiacetal formation). The "epi" prefix denotes the inversion of configuration at this lactone bridgehead compared to the parent vogeloside.

Diagnostic Spectral Fingerprint (NMR)

To validate the identity of **Epivogeloside** and distinguish it from secologanin or vogeloside, researchers must focus on the following diagnostic NMR signals (Solvent:

):

Position	(ppm)	Multiplicity	(ppm)	Diagnostic Note
H-1	5.30 - 5.50	d (Doublet)	~97.0	Acetal proton; shift sensitive to glycosylation.
H-3	7.40 - 7.50	s (Singlet)	~152.0	Olefinic proton conjugated to ester; characteristic of iridoids.
H-7	5.00 - 5.20	m	~70-74	Critical Stereocenter. Coupling constants () here differentiate isomers.
H-8	5.60 - 5.80	m	~134.0	Vinyl group proton (internal).
H-10	5.20 - 5.30	m	~119.0	Vinyl group protons (terminal).
COOCH3	3.70 - 3.75	s	~51.0	Methyl ester singlet.

“

Analyst Note: The coupling constant of H-7 is the primary discriminator. In vogeloside, H-7 typically exhibits a distinct coupling pattern reflecting the S-configuration (often larger

values due to trans-diaxial relationships in the ring), whereas **epivogeloside** (

-configuration) will show altered

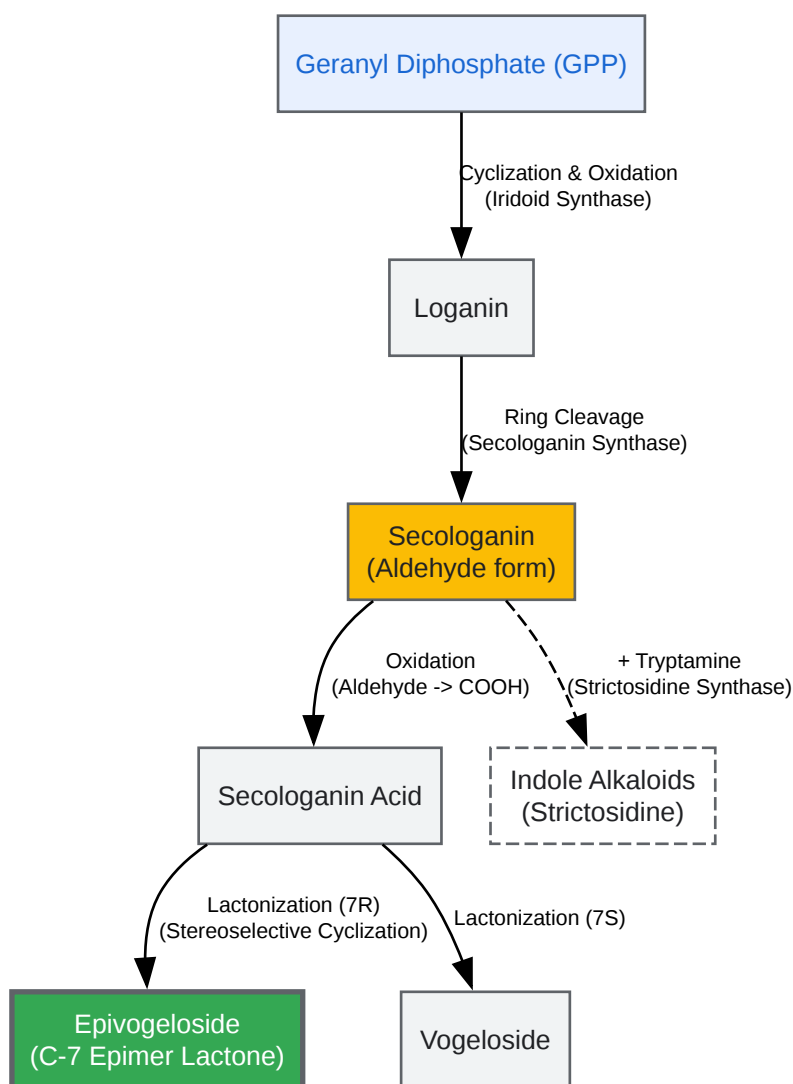
values due to the conformational change in the lactone ring.

Part 2: Biosynthetic Context[4]

Epivogeloside is not merely a degradation product but a specific metabolite arising from the Secologanin pathway. In plants like *Catharanthus roseus*, secologanin condenses with tryptamine to form alkaloids.[4] In *Anthocephalus cadamba*, the pathway diverts toward the formation of stable acid-derivatives like **epivogeloside**.

Pathway Visualization

The following diagram illustrates the divergence from the main terpene pathway.



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Caption: Biosynthetic divergence of **Epivogeloside** from the central Secologanin alkaloid precursor pathway.

Part 3: Isolation & Purification Protocol

Source Material: Neolamarckia cadamba (Bark or Leaves).^{[5][6]} Target Purity: >95% (HPLC).

Extraction Logic

The glycosidic nature of **epivogeloside** renders it polar and susceptible to enzymatic hydrolysis by endogenous

-glucosidases during extraction.

- Control: Use lyophilized tissue or boil fresh tissue in ethanol immediately to denature enzymes.
- Solvent: Methanol (MeOH) or Ethanol (EtOH) is preferred over water to minimize sugar extraction and maximize iridoid solubility.

Step-by-Step Workflow

Phase 1: Crude Extraction

- Homogenization: Pulverize 1.0 kg of air-dried *N. cadamba* bark.
- Maceration: Extract with 5.0 L of MeOH at room temperature for 48 hours. Repeat 3x.
- Concentration: Evaporate solvent under reduced pressure (Rotavap) at <45°C to yield the crude methanolic extract.

Phase 2: Liquid-Liquid Partition (The Polarity Filter)

- Suspend crude extract in
(500 mL).
- Defatting: Partition with n-Hexane (500 mL x 3) to remove lipids/chlorophyll. Discard Hexane layer.
- Target Enrichment: Partition aqueous layer with n-Butanol (saturated with water).
 - Note: **Epivogeloside** partitions into the n-Butanol phase due to its glycosidic moiety. Ethyl acetate may also be used but often yields lower recovery for highly polar glycosides.

Phase 3: Chromatographic Isolation

- Stationary Phase: Silica Gel 60 (230-400 mesh).
- Mobile Phase Gradient: Chloroform () : Methanol ()

).

- Start: 95:5 (Elutes aglycones).
- Target elution: 85:15 to 80:20.
- TLC Monitoring: Use Silica plates; spray with 10%
in EtOH and heat. Iridoids typically turn blue/black or dark grey.

Phase 4: Final Purification (RP-HPLC)

For pharmaceutical-grade purity, preparative HPLC is mandatory.

- Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5 m, 250 x 10 mm).
- Mobile Phase: Acetonitrile (ACN) : Water (0.1% Formic Acid).
- Isocratic Mode: 20% ACN usually provides optimal separation for iridoid glycosides.
- Detection: UV at 235 nm (Absorption maximum of the iridoid enol-ether system).

Workflow Diagram



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Caption: Isolation workflow from biomass to pure compound using polarity-guided fractionation.

Part 4: Pharmacological Potential & Mechanisms[8] [9]

While clinical data on pure **epivogeloside** is emerging, its pharmacophore shares critical bioactivity profiles with geniposide and loganin.

Anti-Inflammatory Mechanism (NF- κ B)

Epivogeloside acts as a prodrug. Upon ingestion, the glucose moiety is cleaved by intestinal microbiota to release the aglycone, which exhibits higher bioavailability.

- Target: Nuclear Factor-kappa B (NF- κ B) pathway.

- Action: Inhibits the phosphorylation of I κ B, preventing the nuclear translocation of p65.
- Outcome: Downregulation of pro-inflammatory cytokines (TNF- α , IL-6, IL-1 β).

Analgesic Activity

Similar to other Anthocephalus iridoids, **epivogeloside** contributes to peripheral analgesia, likely via modulation of the arachidonic acid pathway (COX-2 inhibition), though potency is generally lower than synthetic NSAIDs.

Stability & Formulation Note

- pH Sensitivity: The acetal linkage and the lactone ring are sensitive to extreme pH. Formulation buffers should be maintained near neutral (pH 6.0 - 7.5) to prevent ring opening or hydrolysis.

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